

Senior Scientist's Guide: Proper Disposal of trans-2-Bromo-1-indanol

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Compound of Interest

Compound Name: *trans-2-Bromo-1-indanol*

CAS No.: 78684-69-2

Cat. No.: B12117802

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Executive Summary & Core Directive

Do not treat trans-2-bromo-1-indanol as generic organic waste.

While often categorized simply as an "irritant" in Safety Data Sheets (SDS), this compound possesses a specific chemical functionality—a bromohydrin moiety—that dictates its disposal pathway. Under basic conditions ($\text{pH} > 10$), this compound is liable to undergo rapid intramolecular nucleophilic substitution to form indene oxide (an epoxide). Epoxides are strained rings that can polymerize exothermically or react violently with nucleophiles.

The Golden Rule: Never commingle trans-2-bromo-1-indanol waste with caustic (basic) waste streams.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material identity and properties to ensure compatibility with waste containers.^[1]

Property	Data
Chemical Name	trans-2-Bromo-1-indanol
CAS Number	10368-44-2
Molecular Formula	C ₉ H ₉ BrO
Molecular Weight	213.07 g/mol
Physical State	White to off-white solid (Crystals)
Solubility	Sparingly soluble in water; soluble in organic solvents (DCM, EtOAc)
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319)
Reactivity Class	Halogenated Organic (Incompatible with Strong Bases & Oxidizers)

The Mechanism of Risk (Expert Insight)

Why is segregation critical? The trans-stereochemistry of this molecule sets up a perfect anti-periplanar geometry for backside attack.

- Scenario: You mix trans-2-bromo-1-indanol waste with a basic solution (e.g., Sodium Hydroxide waste).
- Reaction: The base deprotonates the alcohol group. The resulting alkoxide attacks the adjacent carbon, displacing the bromide ion.
- Result: Formation of Indene Oxide + HBr (neutralized).
- Consequence: Uncontrolled generation of reactive epoxides in a closed waste drum can lead to polymerization, heat generation, and potential container failure.

Step-by-Step Disposal Protocol

Phase A: Pre-Disposal Stabilization

- Quarantine: Isolate the material from strong bases (NaOH, KOH, amines) and strong oxidizers.

- State Assessment: Determine if the waste is solid (pure substance/precipitate) or liquid (dissolved in reaction solvent).

Phase B: Waste Segregation & Packaging^[2]^[3]

Scenario 1: Solid Waste (Pure or Contaminated Solids)

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste label clearly marked:
 - Content: "Solid Waste: trans-2-Bromo-1-indanol"
 - Hazard Checkbox: "Toxic" and "Irritant"
 - Critical Note: Write "HALOGENATED ORGANIC - DO NOT MIX WITH BASES" in the comments section.
- Disposal Path: This container must be sent for High-Temperature Incineration with flue gas scrubbing (to capture bromine/HBr emissions).

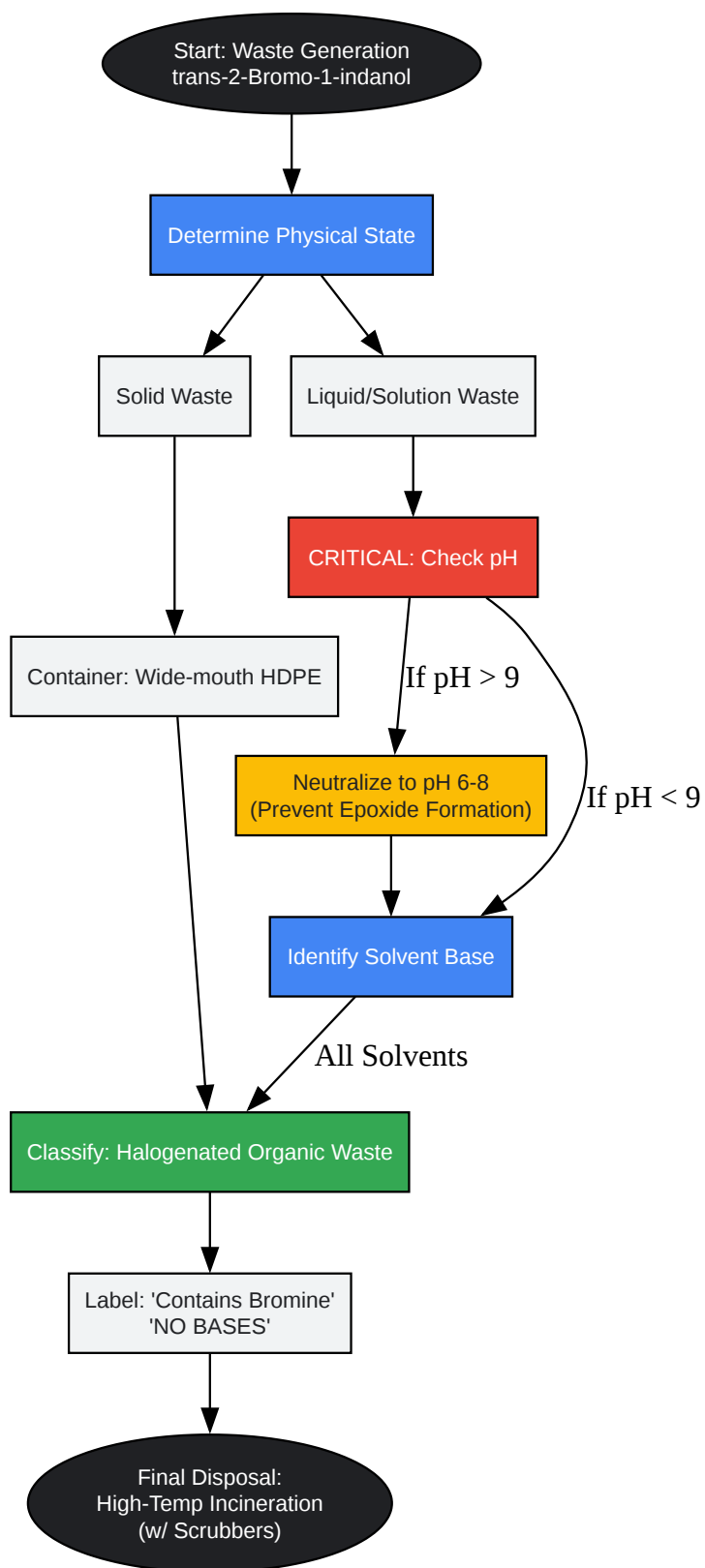
Scenario 2: Liquid Waste (Reaction Mixtures)

- Solvent Check: Identify the carrier solvent.
 - If Halogenated (e.g., DCM, Chloroform): Combine with other halogenated organic solvents.^[4]
 - If Non-Halogenated (e.g., Ethyl Acetate, Methanol): Do not mix with general non-halogenated waste if the concentration of bromo-indanol is >1%. The entire mixture must now be treated as Halogenated Waste to prevent damage to fuel-blending incinerators that cannot handle bromine loads.
- pH Check: Dip the solution. If pH > 9, neutralize carefully with dilute acid (e.g., 1M HCl) to pH 6–8 before bottling. This prevents epoxide formation in the drum.
- Container: HDPE or Glass solvent bottle (Amber preferred).

- Labeling: "Halogenated Organic Solvent Waste." List all components (e.g., "Dichloromethane (95%), trans-2-Bromo-1-indanol (5%)").

Workflow Visualization

The following diagram outlines the decision logic for safe disposal.



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Figure 1: Decision matrix for the segregation and packaging of bromohydrin waste to prevent accidental reactivity.

Emergency Contingencies (Spills)

If a spill occurs, immediate action is required to prevent exposure and environmental contamination.^[5]

- PPE Required: Nitrile gloves (double gloved recommended), safety goggles, and lab coat. If dust is present, use an N95 respirator.
- Solid Spill:
 - Do not dry sweep (creates dust).^[6]
 - Cover with wet paper towels or use a HEPA vacuum dedicated to chemical cleanup.
 - Place waste in the solid halogenated waste container.
- Solution Spill:
 - Absorb with Vermiculite or Clay absorbent.
 - Do NOT use: Sawdust or paper-based absorbents if the solution is strongly oxidizing (unlikely here, but good practice).
 - Do NOT use: Acetone to clean the surface immediately, as it increases the flammability of the waste mixture. Wash the area with soap and water after bulk removal.

References

- Sigma-Aldrich. (2024). Safety Data Sheet: trans-2-Bromo-1-indanol.
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.

- U.S. Environmental Protection Agency (EPA). (2024). Hazardous Waste Codes for Halogenated Solvents (F-Codes).
- Thermo Fisher Scientific. (2021). 2-Bromo-1-indanol Safety Data Sheet.

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Sources

- [1. nipissingu.ca](http://nipissingu.ca) [nipissingu.ca]
- [2. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]
- [3. wku.edu](http://wku.edu) [wku.edu]
- [4. braun.matse.illinois.edu](http://braun.matse.illinois.edu) [braun.matse.illinois.edu]
- [5. assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
- [6. fishersci.com](http://fishersci.com) [fishersci.com]
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